

Essential Safety and Disposal Guidance for UK-356618 (Silafluofen)

Author: BenchChem Technical Support Team. Date: December 2025



For laboratory personnel engaged in research, scientific analysis, and drug development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe working environment and minimizing environmental impact. This document provides critical safety information and detailed procedures for the disposal of UK-356618, also known as Silafluofen. Adherence to these guidelines is essential for maintaining laboratory safety and regulatory compliance.

Chemical and Physical Properties

Silafluofen is an organosilicon compound utilized as a pyrethroid ether insecticide.[1] A summary of its key physical and chemical properties is presented below to inform safe handling and storage.



Property	Value
Molecular Formula	C25H29FO2Si
Molecular Weight	408.6 g/mol [1]
Appearance	Neat (liquid)
Melting Point	<25°C
Boiling Point	484.5 ± 45.0 °C (Predicted)[2]
Flash Point	100°C[2]
Density	1.08 ± 0.1 g/cm3 (Predicted)[2]
Storage Condition	0-6°C[2]

Hazard Identification and Safety Precautions

Silafluofen is classified as a hazardous substance with multiple risk factors. All personnel must be fully aware of these hazards before handling the compound.

Primary Hazards:

- Health Hazards: Harmful if swallowed, causes serious eye irritation, and may damage fertility or the unborn child. It is crucial to avoid exposure and obtain special instructions before use.
- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.[1] It is designated as a severe marine pollutant.[1] Release to the environment must be avoided.[2]
- Physical Hazards: While not explosive, it is a flammable liquid and vapor.[3] Keep away from heat, sparks, open flames, and hot surfaces.[3]

Personal Protective Equipment (PPE): When handling Silafluofen, the following PPE is mandatory:

- Safety glasses or goggles
- Chemical-resistant gloves



- Laboratory coat
- Use in a well-ventilated area or with a respiratory protective device.

Proper Disposal Procedures

The disposal of UK-356618 and its containers must be treated as hazardous waste.[2] The following step-by-step protocol outlines the recommended disposal procedure.

Experimental Protocol for Disposal:

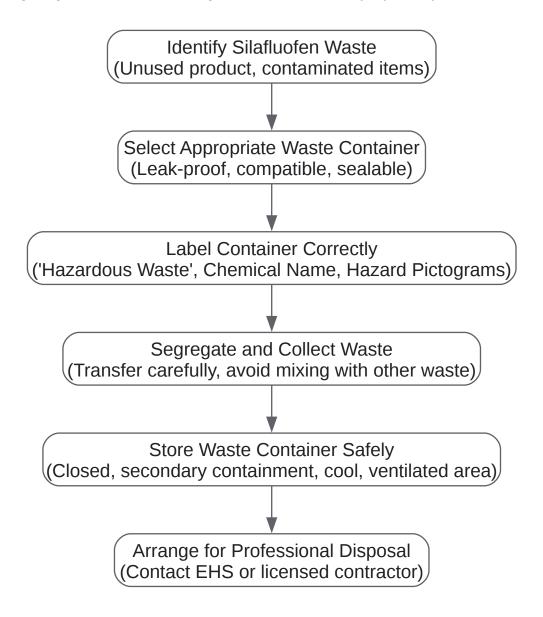
- Waste Segregation:
 - Do not mix Silafluofen waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Collect all Silafluofen-contaminated materials, including unused product, solutions, and contaminated consumables (e.g., pipette tips, gloves, and paper towels), in a dedicated and clearly labeled hazardous waste container.
- · Container Selection and Labeling:
 - Use a leak-proof, sealable container appropriate for liquid hazardous waste. The container must be compatible with Silafluofen.
 - Label the container clearly with "Hazardous Waste," the full chemical name "Silafluofen (UK-356618)," and the relevant hazard pictograms (e.g., health hazard, environmental hazard, flammable).
- Waste Collection:
 - Carefully transfer the waste into the designated container, avoiding splashes and spills.
 - Keep the container securely closed when not in use.
 - Store the waste container in a designated, well-ventilated, and cool secondary containment area away from ignition sources.



- Disposal Request:
 - Once the container is full or the experiment is complete, arrange for disposal through your institution's EHS office or a licensed hazardous waste disposal contractor.
 - Do not dispose of Silafluofen down the drain or in regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of UK-356618.



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Disposal workflow for Silafluofen (UK-356618).

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References

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- 3. agilent.com [agilent.com]
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